

Comparative Guide: Reactivity of D-Isomer vs. L-Isomer Methioninate Hydrochloride

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Compound of Interest

Compound Name: *Methyl benzyl-D-methioninate hydrochloride*
Cat. No.: *B13642547*

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Executive Summary & Structural Identity

Methioninate Hydrochloride typically refers to Methionine Methyl Ester Hydrochloride (CAS: 2491-18-1 for L-isomer), a crucial intermediate in peptide synthesis and pharmaceutical manufacturing. While the D- and L-isomers share identical physical properties in achiral environments, their performance diverges radically in chiral (biological/enzymatic) systems.

This guide analyzes the L-isomer (Natural) versus the D-isomer (Unnatural), focusing on their differential reactivity in synthetic coupling, enzymatic resolution, and metabolic bioavailability.

Structural Comparison

Feature	L-Methioninate HCl	D-Methioninate HCl
Systematic Name	Methyl (S)-2-amino-4-(methylthio)butanoate HCl	Methyl (R)-2-amino-4-(methylthio)butanoate HCl
Configuration	(S)-Configuration	(R)-Configuration
Primary Utility	Proteinogenic peptide synthesis, nutrition	Antibiotic synthesis, chiral probes, peptidomimetics
Optical Rotation	(c=1, H ₂ O)	(c=1, H ₂ O)

Chemical Reactivity Profile

In standard chemical synthesis using achiral reagents, the reactivity of D- and L-isomers is identical. However, in asymmetric synthesis or biological systems, the steric arrangement of the side chain (

) dictates performance.

A. Achiral Chemical Reactivity (Identical)

Both isomers exhibit the same reaction rates for:

- Acylation: Reaction with acetic anhydride or benzoyl chloride to form N-protected derivatives.
- Schiff Base Formation: Condensation with aldehydes (e.g., benzaldehyde).
- Ester Hydrolysis (Chemical): Acid or base-catalyzed hydrolysis proceeds at equal rates (

B. Chiral/Enzymatic Reactivity (Distinct)

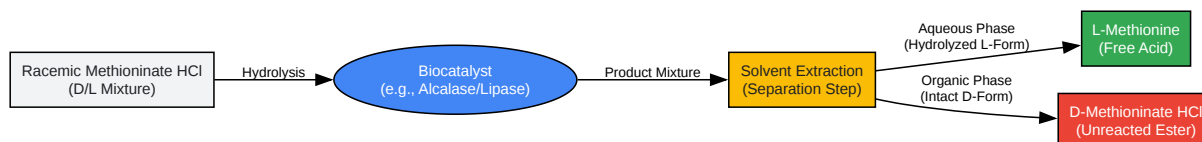
The core difference lies in Kinetic Resolution. Enzymes such as Chymotrypsin or Lipases (e.g., Candida antarctica Lipase B) possess chiral active sites that preferentially bind the L-isomer.

- L-Isomer: Rapidly hydrolyzed by proteases/esterases due to favorable steric fit.
- D-Isomer: Resists hydrolysis or reacts significantly slower (

), allowing for separation of racemic mixtures.

Diagram 1: Kinetic Resolution Workflow

This pathway illustrates how reactivity differences are exploited to separate isomers from a racemic mixture.



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Caption: Kinetic resolution utilizes the high reactivity of the L-isomer with enzymes to separate it from the unreactive D-isomer.

Biological Performance & Metabolic Pathways

For drug development and nutritional applications, the "reactivity" is defined by metabolic uptake.

L-Methioninate HCl (High Bioavailability)

- Mechanism: Recognized directly by aminoacyl-tRNA synthetases for protein incorporation.
- Transport: Actively transported across intestinal membranes via Na⁺-dependent carriers.^[1]
- Fate: Immediate utilization in protein synthesis or conversion to S-Adenosyl Methionine (SAME).

D-Methioninate HCl (Delayed Bioavailability)

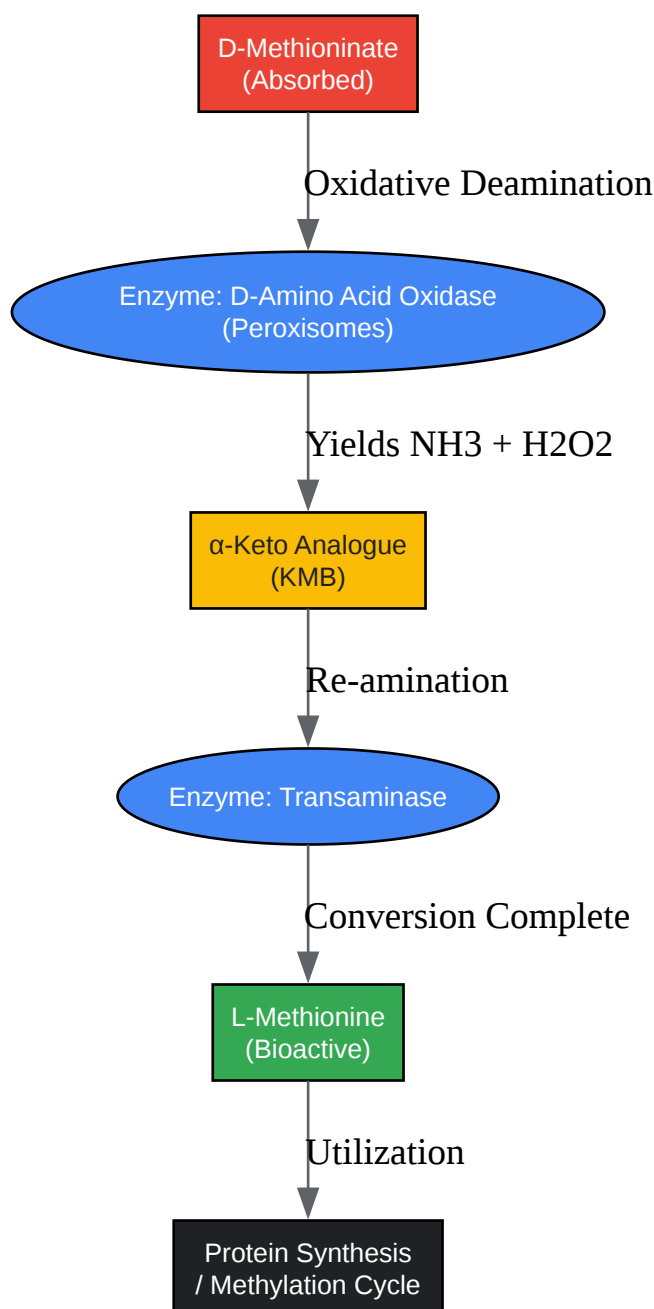
- Mechanism: Not directly usable in protein synthesis. Must undergo chiral inversion.
- Pathway:
 - Oxidative Deamination: D-Amino Acid Oxidase (DAAO) converts D-Met to

-keto-

-methylthiobutyrate (KMB).

- Transamination: KMB is re-aminated to L-Methionine.
- Performance Gap: This conversion is rate-limiting. In high-performance scenarios (e.g., rapid cell growth), D-Met is less efficient than L-Met due to the metabolic energy cost of conversion.^[2]

Diagram 2: Metabolic Inversion Pathway (D to L)



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Caption: The D-isomer must be enzymatically converted to the alpha-keto form before it can be utilized as L-Methionine.

Experimental Protocols

Protocol A: Determination of Optical Purity (Self-Validating)

To verify the identity of your isomer batch, use polarimetry. This protocol includes a validation step using a known standard.

Reagents:

- Methioninate HCl sample (D or L).[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Distilled Water (Solvent).
- Analytical Balance.

Procedure:

- Preparation: Dissolve

of the sample in distilled water to a final volume of

(Concentration

).
 - Equilibration: Allow the solution to stabilize at

for 15 minutes.
 - Measurement: Fill the polarimeter tube (

path length). Measure optical rotation at

(Sodium D line).
 - Calculation:
 - L-Isomer Target:
 - D-Isomer Target:

- Validation: If the reading is between

and

, the sample is likely a racemate (DL-Methioninate) or decomposed.

Protocol B: Chemical Differentiation (Peptide Coupling)

While chemical reactivity is similar, coupling rates differ with chiral amino acids.

- Experiment: React L-Methioninate HCl and D-Methioninate HCl separately with Boc-L-Phenylalanine (chiral activated ester).
- Observation: Analyze reaction kinetics via HPLC.
- Result: The L-L coupling (L-Phe + L-Met) typically proceeds faster and with higher diastereomeric excess than the L-D coupling due to "matched" steric pairing.

Comparative Data Summary

Parameter	L-Methioninate HCl	D-Methioninate HCl	DL-Methioninate HCl
CAS Number	2491-18-1	103056-78-4	16118-36-8
Melting Point			
Water Solubility	High (Freely soluble)	High (Freely soluble)	High
Enzymatic Hydrolysis	Fast (High)	Negligible / Very Slow	50% Conversion
Biological Value	100%	~80% (Species dependent)	~90%

References

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